

3-((4-Bromophenyl)amino)propanoic acid molecular structure and formula

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Compound of Interest

Compound Name: 3-((4-Bromophenyl)amino)propanoic acid

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An In-depth Technical Guide on **3-((4-Bromophenyl)amino)propanoic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed overview of the molecular structure, chemical formula, and physicochemical properties of **3-((4-Bromophenyl)amino)propanoic acid**. It includes a plausible experimental protocol for its synthesis based on analogous chemical reactions. The guide is intended for professionals in research and drug development who are interested in the chemical characteristics and synthesis of N-aryl- β -alanine derivatives.

Molecular Structure and Formula

3-((4-Bromophenyl)amino)propanoic acid, also known as N-(4-bromophenyl)- β -alanine, is an aromatic amino acid derivative. Its structure consists of a propanoic acid backbone where the amino group at the β -position (carbon 3) is substituted with a 4-bromophenyl group.

- Molecular Formula: $C_9H_9BrNO_2$ ^[1]
- Canonical SMILES: C1=CC(=CC=C1NC(CC(=O)O))Br
- CAS Number: 90561-83-4^[1]

The molecular structure is distinct from its isomer, 3-amino-3-(4-bromophenyl)propanoic acid, where both the amino and the 4-bromophenyl groups are attached to the third carbon of the propanoic acid chain. In the specified molecule, the nitrogen atom bridges the phenyl ring and the propanoic acid chain.

Physicochemical Properties

Quantitative data for **3-((4-Bromophenyl)amino)propanoic acid** is not extensively available in public databases. The following table summarizes key computed and, where available, experimental data. For context, data for the related compound 3-(4-Bromophenyl)propionic acid is also provided.

| Property | 3-((4-Bromophenyl)amino)propanoic acid | 3-(4-Bromophenyl)propionic acid (for comparison) |
|-------------------|--|--|
| Molecular Weight | 244.09 g/mol (calculated) | 229.07 g/mol [2] |
| Exact Mass | 242.98949 Da (calculated)[3] | 227.97859 Da[2] |
| Melting Point | Data not available | 133-136 °C[4] |
| LogP (calculated) | Data not available | 2.2[2] |
| Appearance | Likely a solid | Solid[4] |

Experimental Protocols: Synthesis

A plausible method for the synthesis of **3-((4-Bromophenyl)amino)propanoic acid** is via a Michael addition reaction between 4-bromoaniline and acrylic acid. This is a common method for the preparation of N-aryl- β -alanines. The following protocol is adapted from the synthesis of structurally related N-aryl- β -alanine derivatives.

Reaction: 4-Bromoaniline + Acrylic Acid \rightarrow **3-((4-Bromophenyl)amino)propanoic acid**

Materials:

- 4-Bromoaniline

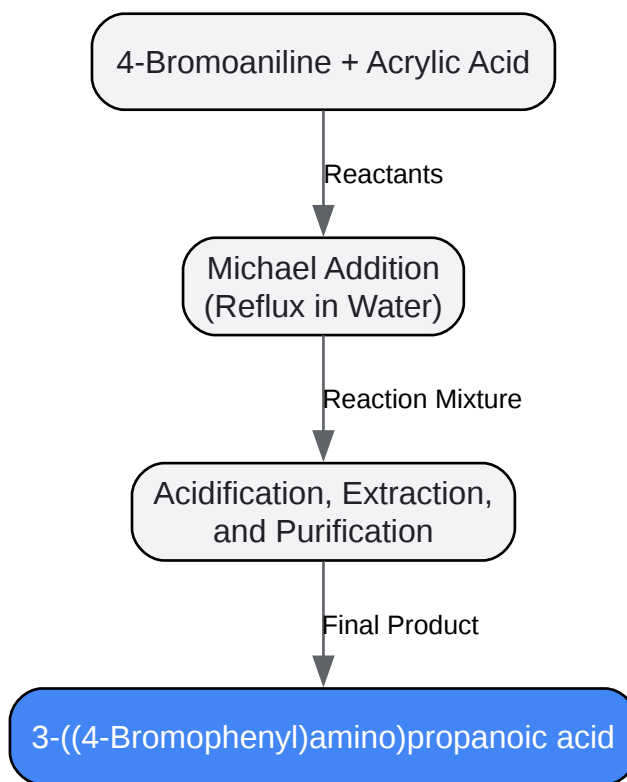
- Acrylic acid
- Water (as solvent)
- Hydrochloric acid (for workup)
- Sodium hydroxide (for workup)
- Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-bromoaniline (1 equivalent) in water.
- Add acrylic acid (1.1 equivalents) to the solution.
- Heat the reaction mixture to reflux and maintain for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Acidify the mixture with hydrochloric acid to a pH of approximately 2.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- The crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water).

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-((4-Bromophenyl)amino)propanoic acid**.



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Caption: Synthesis workflow for **3-((4-Bromophenyl)amino)propanoic acid**.

Biological Activity and Applications

While specific biological activities of **3-((4-Bromophenyl)amino)propanoic acid** are not well-documented, N-aryl- β -alanine derivatives, in general, are of interest in medicinal chemistry. They serve as scaffolds for the synthesis of various heterocyclic compounds and have been investigated for a range of biological activities, including antimicrobial and anticancer properties. The bromo-substituent on the phenyl ring provides a site for further chemical modification, making this compound a potentially versatile intermediate in drug discovery and development.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols are illustrative and should be adapted and performed by qualified professionals in a laboratory setting with appropriate safety precautions.

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